Key features of the 8697 headspace sampler for GC

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Compound of Interest		
Compound Name:	AL 8697	
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An In-depth Technical Guide to the Agilent 8697 Headspace Sampler for Gas Chromatography

For researchers, scientists, and drug development professionals seeking precision, reliability, and enhanced workflow efficiency in gas chromatography (GC) analysis, the Agilent 8697 Headspace Sampler stands as a pivotal instrument. This guide delves into the core features, technical specifications, and detailed experimental applications of the 8697, providing a comprehensive overview for users in demanding analytical environments.

Core Technology and Key Features

The Agilent 8697 Headspace Sampler is engineered with a foundation of proven technologies, including advanced electronic pneumatic control (EPC) and a robust valve-and-loop injection system, to deliver exceptional performance.[1] Its design integrates several intelligent features aimed at streamlining workflows and ensuring data integrity.

A key innovation of the 8697 is its direct communication with Agilent's modern GC systems, such as the 8890, 8860, and Intuvo 9000 series.[2][3][4] This integration allows for a unified control interface via the GC touchscreen or a web browser, providing real-time status updates and simplifying method development.[2][3][4] The sampler also features an inert, isolated carrier flow path, minimizing the risk of sample degradation or loss and ensuring consistent, repeatable results.[1]

To enhance productivity, the 8697 incorporates an optimized sample overlap function, enabling the simultaneous heating and shaking of up to 12 vials.[3] This feature significantly reduces the

total run time compared to sequential analysis.[5] Furthermore, the sampler accommodates a range of vial sizes (10, 20, or 22 mL) without the need for adapters, and its removable racks allow for continuous operation by exchanging racks while a sequence is running.[2][3] An automatic vial leak test during pressurization ensures the integrity of each sample without requiring time-consuming calibration.[2][3]

For method development, the 8697 is equipped with software wizards that facilitate the conversion of existing methods and the creation of new ones based on specific application needs.[2][3]

Performance Specifications

The technical specifications of the Agilent 8697 Headspace Sampler underscore its capability for high-precision analysis. The instrument consistently delivers a typical area repeatability of less than 0.7% Relative Standard Deviation (RSD) and a typical carryover of less than 0.0001%.[1]

Parameter	Specification
Typical Area Repeatability	< 0.7% RSD[1]
Typical Carryover	< 0.0001%[1]
Vial Capacity	48 vials (standard) or 120 vials (XL tray)[1]
Vial Sizes Supported	10, 20, and 22 mL[2][3]
Oven Capacity	12 vials[6]
Temperature Zones	Oven, Valve and Loop, Transfer Line[1]
Temperature Setpoint Increments	1 °C[1]
Temperature Resolution	0.1 °C[1]

Experimental Protocols and Applications

The 8697 Headspace Sampler is a versatile tool applicable to a wide range of analytical challenges. Below are detailed methodologies for two common applications: the analysis of residual solvents in pharmaceuticals and the determination of blood alcohol content.

Application 1: Residual Solvents Analysis (USP <467>)

The determination of residual solvents is a critical quality control step in the pharmaceutical industry to ensure patient safety.[7] The 8697 Headspace Sampler, coupled with a GC with Flame Ionization Detection (FID), provides a robust solution for this application.

Experimental Workflow:

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Caption: Workflow for USP <467> Residual Solvent Analysis.

Method Parameters:

Parameter	Setting
Headspace Oven Temperature	85 °C
Vial Equilibration Time	60 minutes
GC Inlet Temperature	140 °C
Carrier Gas	Helium or Nitrogen
GC Column	G43 phase (e.g., Agilent DB-Select 624 UI)
GC Oven Program	Initial 40 °C (hold 20 min), ramp to 240 °C at 10 °C/min (hold 20 min)
Detector	Dual Flame Ionization Detectors (FID)

Performance Data:

Performance Metric	Result
Area Repeatability (RSD)	Most solvents well below 2%, with a maximum of 3.45%[8]
Retention Time Repeatability (RSD)	< 0.03%[8]
Signal-to-Noise (S/N) Ratio	Meets USP <467> requirements (e.g., >5 for specified compounds)[7]

Application 2: Blood Alcohol Analysis

Headspace GC is the gold standard for forensic blood alcohol analysis due to its ability to analyze volatile compounds in complex biological matrices without extensive sample preparation.[9][10]

Experimental Workflow:

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Caption: Workflow for Blood Alcohol Content (BAC) Analysis.

Method Parameters:

Parameter	Setting
Headspace Oven Temperature	85 °C
Vial Equilibration Time	15 minutes
Vial Pressurization	15 psi
GC Inlet Temperature	200 °C
Carrier Gas	Helium
GC Columns	Agilent J&W DB-BAC1 Ultra Inert and DB-BAC2 Ultra Inert
GC Oven Program	40 °C (hold 5.5 min)
Detector	Dual Flame Ionization Detectors (FID)

Performance Data:

Performance Metric	Result
Ethanol Linearity (R^2)	> 0.9995 (0.02 to 0.4%)[9]
Vial-to-Vial Reproducibility (RSD)	< 2% for most compounds at 0.05% concentration[9][10]
Carryover	No ethanol carryover at 0.4% concentration[11]

Conclusion

The Agilent 8697 Headspace Sampler represents a significant advancement in GC sample introduction technology. Its combination of intelligent design, robust hardware, and superior performance makes it an ideal choice for laboratories in the pharmaceutical, forensic, and environmental sectors. By providing detailed methodologies and performance data, this guide serves as a valuable resource for scientists and researchers looking to leverage the full capabilities of the 8697 for their analytical needs.

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